

Technical Support Center: Flumetralin

Application for Sucker Control

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Compound of Interest

Compound Name: *Flumetralin*

Cat. No.: *B052055*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Flumetralin** for sucker control in experimental settings.

Troubleshooting Guide

Poor sucker control following **Flumetralin** application can arise from several factors related to application timing, technique, and plant physiology. This guide addresses common issues in a question-and-answer format to help you diagnose and resolve problems in your experiments.

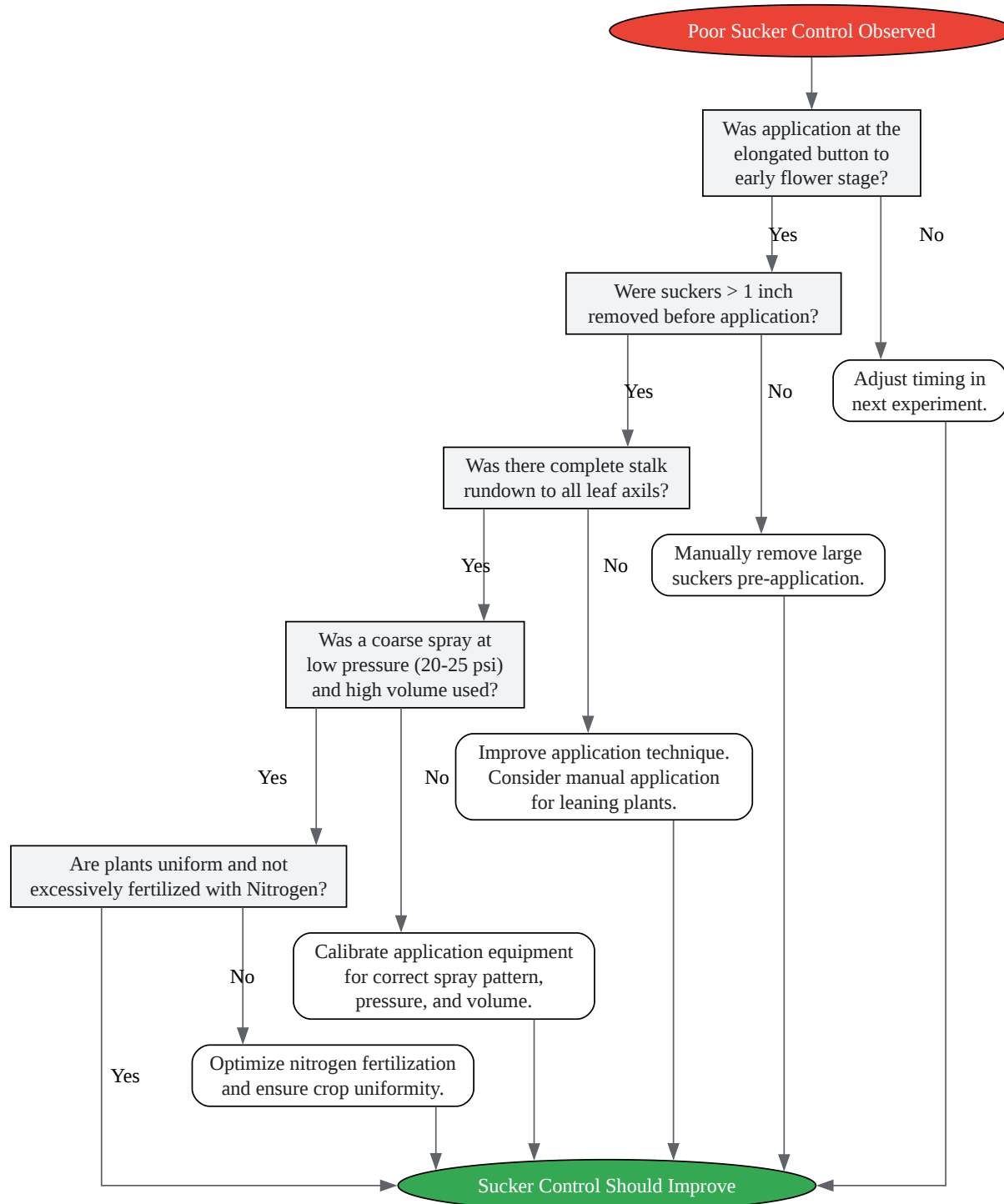
Q1: Why am I seeing poor or inconsistent sucker control after applying **Flumetralin**?

A1: Poor sucker control is often linked to one or more of the following factors. Please review the potential causes in the table below and the detailed FAQs that follow.

Potential Cause	Key Considerations	Recommended Action
Incorrect Application Timing	Flumetralin is most effective when applied at the elongated button to early flower stage of the plant.[1][2]	Apply Flumetralin at the correct developmental stage. Applications that are too early or too late will result in reduced efficacy.
Inadequate Coverage	Flumetralin is a contact-local systemic and must physically contact the sucker buds to be effective.[1][2] Leaning plants or leaves covering the leaf axils can prevent the solution from reaching the suckers.[3]	Ensure thorough coverage of the plant stalk so the solution runs down and contacts all leaf axils. For leaning plants, manual application methods may be more effective.[3]
Sucker Size	Flumetralin will not effectively control suckers that are longer than one inch at the time of application.[1]	Manually remove any suckers longer than one inch before applying Flumetralin.[1]
Incorrect Application Technique	The use of a coarse spray at low pressure is necessary to ensure the solution coats the stalk and runs down to the sucker buds. Fine mists are less effective.[1]	Utilize nozzles that produce a coarse spray (e.g., TG3-TG5-TG3 equivalents) at a low pressure (20-25 psi).[1]
Insufficient Application Volume	A sufficient volume of the Flumetralin solution is required to ensure it runs down the entire length of the stalk.	Apply a spray volume of 50 gallons per acre equivalent.[1] For individual plant applications in an experimental setting, this translates to ensuring complete stalk rundown.
Plant Vigor and Nitrogen Levels	High nitrogen fertilization can stimulate aggressive sucker growth, potentially	Maintain a balanced and reasonable nitrogen fertilization program to manage sucker pressure.[2]

overwhelming the control
provided by Flumetralin.[2]

Below is a logical workflow to troubleshoot poor sucker control:



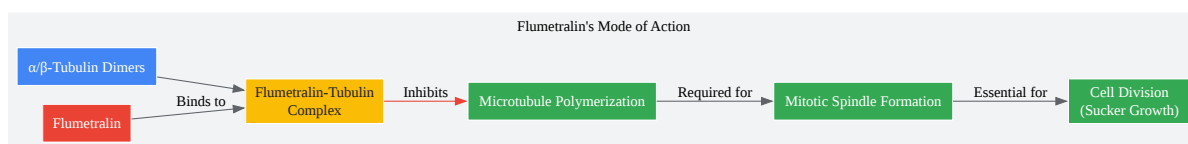
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Caption: Troubleshooting workflow for poor **Flumetralin** efficacy.

Frequently Asked Questions (FAQs)

Q2: What is the mechanism of action for **Flumetralin**?

A2: **Flumetralin** is a dinitroaniline herbicide that acts as a mitotic inhibitor.[4] It works by binding to tubulin, the protein subunit of microtubules. This binding prevents the polymerization of tubulin into functional microtubules.[5][6] Microtubules are essential for cell division, specifically for the formation of the mitotic spindle which segregates chromosomes. By disrupting microtubule formation, **Flumetralin** inhibits cell division and, consequently, the growth of sucker buds.[2][7]



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Caption: Signaling pathway of **Flumetralin**'s inhibitory action.

Q3: Can **Flumetralin** be combined with other sucker control agents?

A3: Yes, tank-mixing **Flumetralin** with other agents is a common practice to enhance sucker control. Combining **Flumetralin** with Maleic Hydrazide (MH), a true systemic agent, can provide more comprehensive, season-long control.[8] **Flumetralin** provides localized control of suckers it contacts, while MH is absorbed by the leaves and translocates throughout the plant to inhibit sucker buds that may have been missed by the **Flumetralin** application.[1] Tank-mixing with fatty alcohols can also improve the efficacy of **Flumetralin**.[9]

Q4: What are the visual symptoms of effective **Flumetralin** application on suckers?

A4: Unlike contact fatty alcohols that cause suckers to turn brown or black and desiccate, **Flumetralin** does not have true contact activity.[2] Suckers that have been effectively

controlled by **Flumetralin** will appear yellow and deformed for several weeks following the application.[\[2\]](#)

Q5: Is there a risk of **Flumetralin** carryover affecting subsequent experiments in the same soil?

A5: Yes, **Flumetralin** is a dinitroaniline herbicide, a class of chemicals known for being persistent in soil.[\[9\]](#) There is a potential for soil residues of **Flumetralin** to stunt the early season growth of subsequent crops, particularly small grains and corn.[\[1\]](#) The risk of carryover may be greater in light, sandy soils, especially if excessive rates were used.[\[1\]](#) It is important to consider this potential for carryover when planning rotational experiments in the same growth medium.

Quantitative Data on Flumetralin Efficacy

The following tables summarize data from various studies on the effectiveness of **Flumetralin** under different conditions.

Table 1: Effect of Application Timing and Combination with Fatty Alcohols on Sucker Control

Treatment	Application Timing	Sucker Control (%)
Flumetralin (57mg a.i./plant)	Before Topping	85.3
Flumetralin (57mg a.i./plant)	After Topping	95.1
Flumetralin (91mg a.i./plant)	Before Topping	88.2
Flumetralin (91mg a.i./plant)	After Topping	96.4
Flumetralin + Fatty Alcohols	Before Topping	93.5
Flumetralin + Fatty Alcohols	After Topping	98.9

Source: Adapted from
CORESTA, Application of
Flumetralin for Axillary Bud
Inhibition in Flue-Cured
Tobacco.[\[9\]](#)

Table 2: Impact of Application Volume and Concentration on Sucker Control

Flumetralin Concentration (% a.i. solution)	Delivery Volume (ml/plant)	Sucker Control (%)
2%	10	65.0
2%	15	56.7
2%	20	98.2
2%	30	98.5
4%	10	80.7
4%	15	83.8
4%	20	99.1
4%	30	99.3

Source: Adapted from
CORESTA, Application of
Flumetralin for Axillary Bud
Inhibition in Flue-Cured
Tobacco.[9]

Experimental Protocols

Protocol 1: Greenhouse Efficacy Trial for **Flumetralin**

Objective: To assess the efficacy of different concentrations of **Flumetralin** for sucker control in a controlled greenhouse environment.

Materials:

- Test plants (e.g., *Nicotiana tabacum*) grown in individual pots to the elongated button stage.
- **Flumetralin** stock solution.
- Pressurized spray applicator with a nozzle capable of producing a coarse spray.
- Personal Protective Equipment (PPE) as specified by the product label.

- Graduated cylinders and beakers for dilutions.
- Deionized water.
- Manual pruning tools.

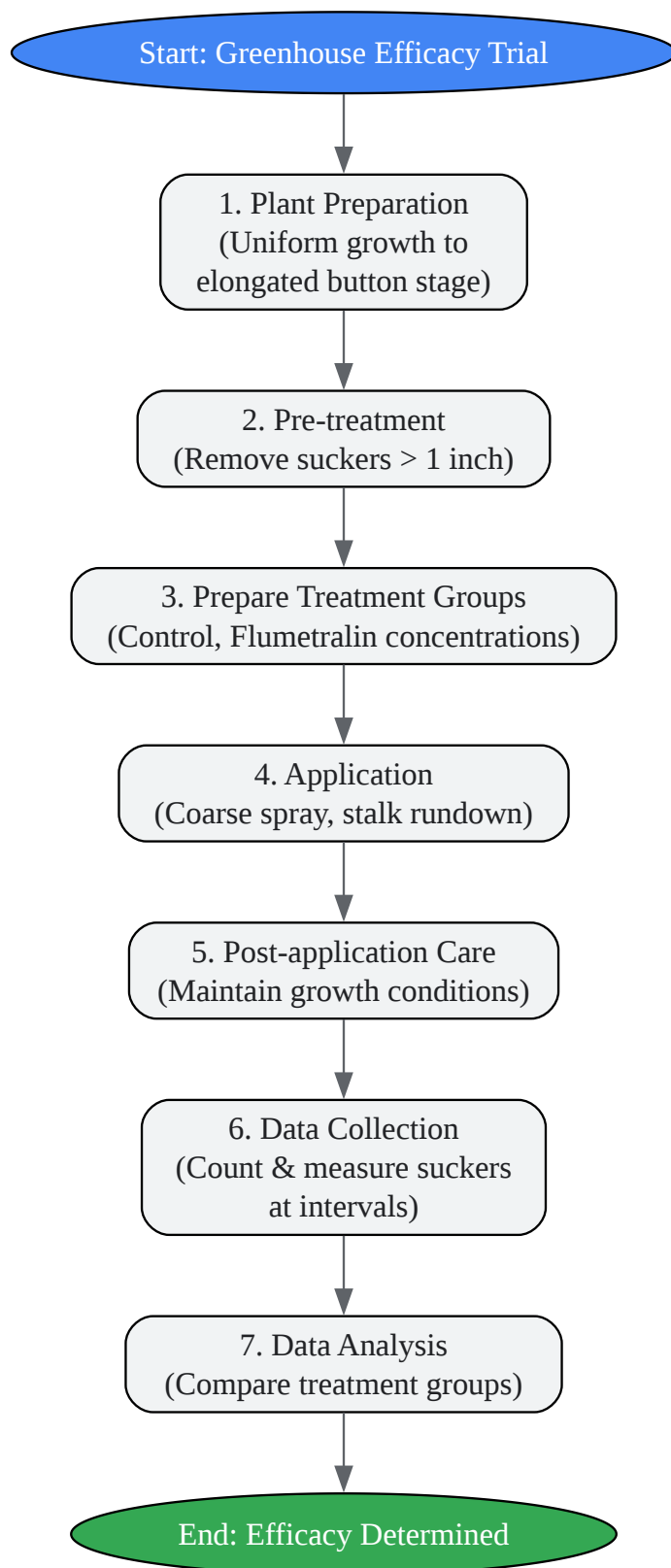
Methodology:

- **Plant Preparation:** Grow test plants under uniform greenhouse conditions (e.g., 25°C day/20°C night, 16-hour photoperiod). Ensure all plants are at a similar developmental stage (elongated button to early flower) before treatment.
- **Pre-treatment Sucker Removal:** Twenty-four hours prior to **Flumetralin** application, manually remove any suckers longer than 1 inch from all test plants.
- **Treatment Groups:** Establish multiple treatment groups, including a negative control (water spray only) and several concentrations of **Flumetralin**. Prepare the spray solutions by diluting the **Flumetralin** stock solution with deionized water to the desired final concentrations.
- **Application:**
 - Calibrate the spray applicator to deliver a consistent volume with a coarse spray pattern at low pressure (20-25 psi).
 - Individually treat each plant by spraying the solution directly onto the top of the stalk, ensuring the solution runs down the entire length of the stalk and contacts all leaf axils. Apply a consistent volume to each plant.
 - For the control group, apply only deionized water in the same manner.
- **Post-application Care:** Return plants to the greenhouse and maintain normal growing conditions. Avoid overhead watering for at least 24 hours to prevent washing the product off the plants.
- **Data Collection:** At predetermined intervals (e.g., 7, 14, and 21 days post-treatment), assess sucker control by counting the number of suckers and measuring their length and fresh

weight for each plant.

- Analysis: Compare the average number, length, and weight of suckers across the different treatment groups to determine the efficacy of each **Flumetralin** concentration.

Below is a diagram illustrating the experimental workflow for a greenhouse efficacy trial.



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Caption: Workflow for a greenhouse-based **Flumetralin** efficacy trial.

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